

Comparative Analysis of 1,3-Dimethylcyclopentanol Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: 1,3-Dimethylcyclopentanol

Cat. No.: B094075

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A comprehensive comparison of the biological activities of the cis- and trans-isomers of **1,3-Dimethylcyclopentanol** is currently hampered by a notable absence of published experimental data. Scientific literature to date does not provide a basis for a direct, data-driven comparison of their pharmacological or toxicological profiles. This guide, therefore, serves to summarize the available physicochemical data for these isomers and proposes a standardized experimental workflow to facilitate future research in this area. Insights from structurally related compounds are also discussed to provide a contextual framework for potential biological effects.

Physicochemical Properties

While biological data is scarce, the fundamental physicochemical properties of the **1,3-Dimethylcyclopentanol** isomers can be compiled from available chemical databases. These properties are crucial for understanding the potential behavior of these compounds in biological systems.

Property	1,3-Dimethylcyclopentanol (Isomer unspecified)
Molecular Formula	C ₇ H ₁₄ O[1][2]
Molecular Weight	114.19 g/mol [1]
IUPAC Name	1,3-dimethylcyclopentan-1-ol[1]
CAS Number	19550-46-0[1]

Note: Specific data for cis- and trans-isomers are not individually detailed in most publicly accessible databases.

Structural Isomers

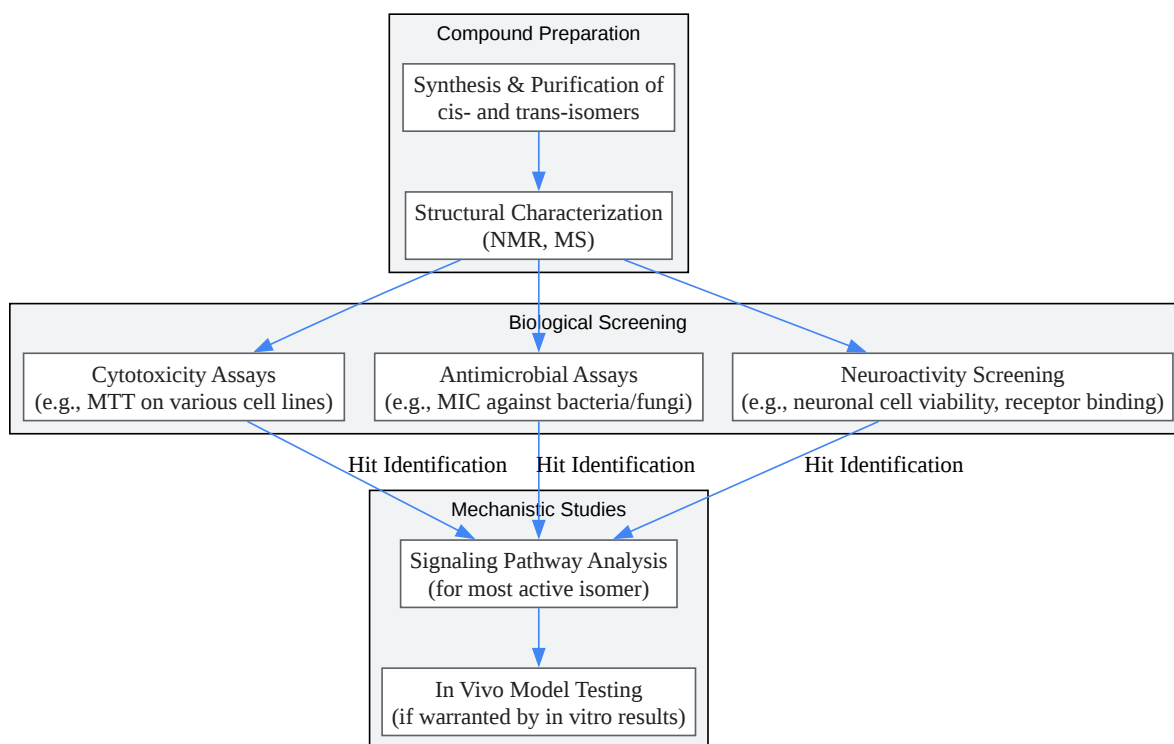
The key difference between the two isomers lies in the spatial orientation of the two methyl groups on the cyclopentane ring. In the cis-isomer, the methyl groups are on the same side of the ring, while in the trans-isomer, they are on opposite sides. This stereochemical difference can significantly influence how each molecule interacts with biological targets such as enzymes and receptors.

trans-1,3-Dimethylcyclopentanol

trans_img

cis-1,3-Dimethylcyclopentanol

cis_img



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References

- 1. 1,3-Dimethylcyclopentanol | C₇H₁₄O | CID 140551 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 1,3-dimethylcyclopentanol (C₇H₁₄O) [pubchemlite.lcsb.uni.lu]
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